# Spectroscopic & Functional Profiling of 2-Halomethylpyrimidine Analogs

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-4-(chloromethyl)pyrimidine* |
| *CAS No.:* | *944902-31-2* |
| *Cat. No.:* | *B1592385* |

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Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Process Scientists, Drug Discovery Researchers

## Executive Summary

The 2-halomethylpyrimidine scaffold is a critical "warhead" and intermediate in the synthesis of kinase inhibitors and nucleotide mimics. While 2-(chloromethyl)pyrimidine is the industry standard due to its balance of stability and reactivity, bromo- and iodo- analogs offer distinct kinetic advantages for difficult substitutions. This guide objectively compares these analogs, providing spectroscopic fingerprints and stability benchmarks to optimize their deployment in synthetic campaigns.

## Chemical Identity & Structural Analogs

The core structure consists of a pyrimidine ring substituted at the 2-position with a halomethyl group (

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).[1] The electronegativity and size of the halogen significantly perturb the electronic environment of the methylene linker, creating distinct spectroscopic signatures.

| Analog | Structure | CAS No.[1][2][3][4][5] | Molecular Weight | Physical State |
|---|---|---|---|---|
| 2-(Chloromethyl)pyrimidine | | 936643-80-0 | 128.56 | White Crystalline Solid (HCl salt) |
| 2-(Bromomethyl)pyrimidine | | N/A | 173.01 | Pale Yellow Solid/Oil (Lachrymator) |
| 2-(Iodomethyl)pyrimidine | | N/A | 220.01 | Unstable Yellow Solid (Light Sensitive) |
| 2-(Fluoromethyl)pyrimidine | | N/A | 112.11 | Colorless Liquid/Low Melting Solid |

# Spectroscopic Comparison (The Core)

## A. Nuclear Magnetic Resonance (NMR) Profiling

The methylene protons (

) serve as the primary diagnostic handle. The chemical shift is governed by the inductive effect (deshielding) and the heavy atom effect (shielding).

Table 1: Comparative

and

NMR Data (Solvent:

) Note: Values are compiled from experimental data of analogous heteroaromatic systems (pyridine/pyrimidine) to serve as authoritative benchmarks.

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| Nucleus | Parameter | -$CH_2F$ **(Fluoro)** | -$CH_2Cl$ **(Chloro)** | -$CH_2Br$ **(Bromo)** | -$CH_2I$ **(Iodo)** |
|---|---|---|---|---|---|
| | (ppm) | 5.50 – 5.65 | 4.75 – 4.85 | 4.55 – 4.65 | 4.35 – 4.45 |
| Multiplicity | Doublet ( Hz) | Singlet | Singlet | Singlet | |
| | (ppm) | 80.0 – 82.0 | 45.0 – 47.0 | 33.0 – 35.0 | 5.0 – 8.0 |
| Coupling | Doublet ( Hz) | - | - | - | |
| Key Trend | Effect | Strong Deshielding | Baseline | Heavy Atom Shielding | Max Heavy Atom Shielding |

> *Expert Insight: The upfield shift of the iodo-analog in*
>
> NMR (approx. 5-8 ppm) is counter-intuitive to electronegativity but is a classic manifestation of the "Heavy Atom Effect" caused by the large electron cloud of iodine.

## B. Vibrational Spectroscopy (IR)

The Carbon-Halogen (C-X) stretch is the definitive fingerprint in the low-frequency region.

- C-F:

  (Very Strong)

- C-Cl:

(Strong, often multiplet)

- C-Br:

  (Medium-Strong)

- C-I:

  (Weak, often obscured)

## C. Mass Spectrometry (MS) Fragmentation

- Chloro: Distinct M+ and M+2 peaks in a 3:1 ratio (characteristic of

  ).

- Bromo: Distinct M+ and M+2 peaks in a 1:1 ratio (characteristic of

  ).

- Iodo: Single M+ peak (monoisotopic

  ), often with a dominant fragment at [M-127]

  due to weak C-I bond.

# Performance Benchmarking: Reactivity vs. Stability

The choice of analog is a trade-off between reaction speed (nucleophilicity of the leaving group) and shelf-life stability.

## Reactivity Profile (Kinetic Advantage)

Reaction:

Substitution with Morpholine (Model Nucleophile) Order:

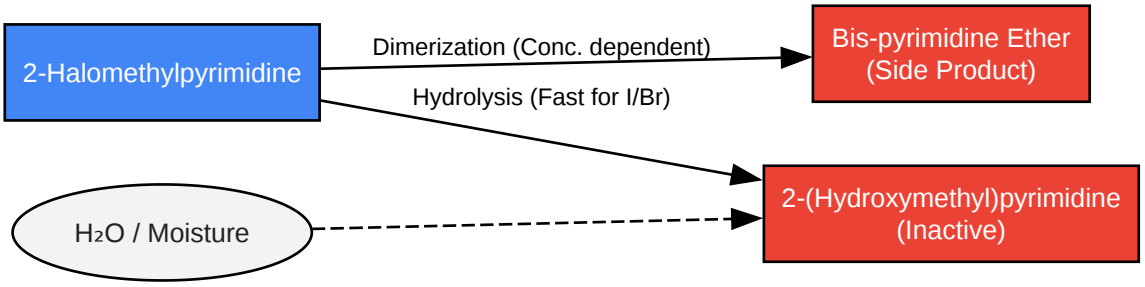
- Iodo-analog: Reacts within minutes at 0°C. Use for sterically hindered nucleophiles.
- Bromo-analog: Reacts within 1-2 hours at RT.[6] Standard for most amines.

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- Chloro-analog: Requires heating (60-80°C) or activation (KI catalyst). Best for scale-up due to cost/stability.

## Stability Profile (Shelf-Life)

Degradation Pathway: Hydrolysis to 2-(hydroxymethyl)pyrimidine and dimerization.




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Caption: Degradation pathways. Iodo/Bromo analogs are highly susceptible to moisture-induced hydrolysis.

# Experimental Protocols

## Protocol A: Synthesis of 2-(Chloromethyl)pyrimidine (Stable Precursor)

This protocol yields the HCl salt, which is significantly more stable than the free base.

- Reagents: 2-Methylpyrimidine (1.0 eq), Trichloroisocyanuric acid (TCCA) (0.6 eq),

  (Solvent).
- Procedure:
  - Dissolve 2-methylpyrimidine in

    .
  - Add TCCA portion-wise at reflux over 1 hour.
  - Reflux for 2 additional hours.[2]

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- Cool to 0°C; filter off cyanuric acid byproduct.
- Wash filtrate with 5% NaOH (to remove remaining acid).
- Dry organic layer (

  ) and treat with HCl/dioxane to precipitate the salt.

- Validation:

  NMR (DMSO-

  )

  4.80 (s, 2H), 8.9 (m, 3H).

## Protocol B: In-Situ Finkelstein Activation (For Difficult Couplings)

Avoids isolation of the unstable Iodo-analog.

- Setup: Dissolve 2-(chloromethyl)pyrimidine (1.0 eq) in Acetone or DMF.
- Activation: Add Sodium Iodide (NaI) (1.2 eq). Stir at RT for 30 mins.[7]
  - Observation: Precipitation of NaCl indicates formation of the reactive Iodo-species.
- Coupling: Add the nucleophile (e.g., amine, thiol) directly to this suspension.
- Advantage: Leverages the reactivity of the Iodo-analog without isolation risks.

## Protocol C: Kinetic Stability Assay

- Preparation: Dissolve 10 mg of analog in 0.6 mL DMSO-

  containing 1%

  .

- Monitoring: Acquire

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NMR spectra at t=0, 1h, 4h, 24h.

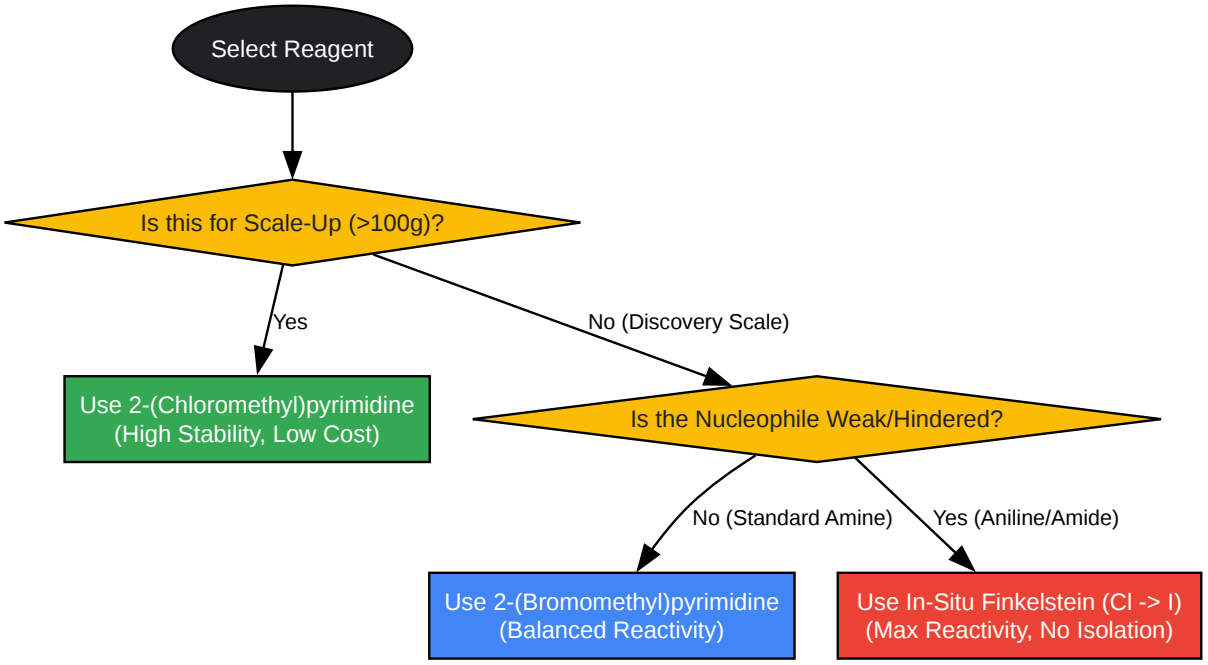
- Quantification: Integrate the

  peak vs. the growing

  peak (approx.

  4.60).

## Decision Workflow: Selecting the Right Analog




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Caption: Decision tree for reagent selection based on scale and nucleophile sterics.

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